

Application Notes: Utilizing Deoxypyridoxine for the Study of PLP-Dependent Enzyme Kinetics

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Compound of Interest

Compound Name: Deoxypyridoxine

Cat. No.: B1198617

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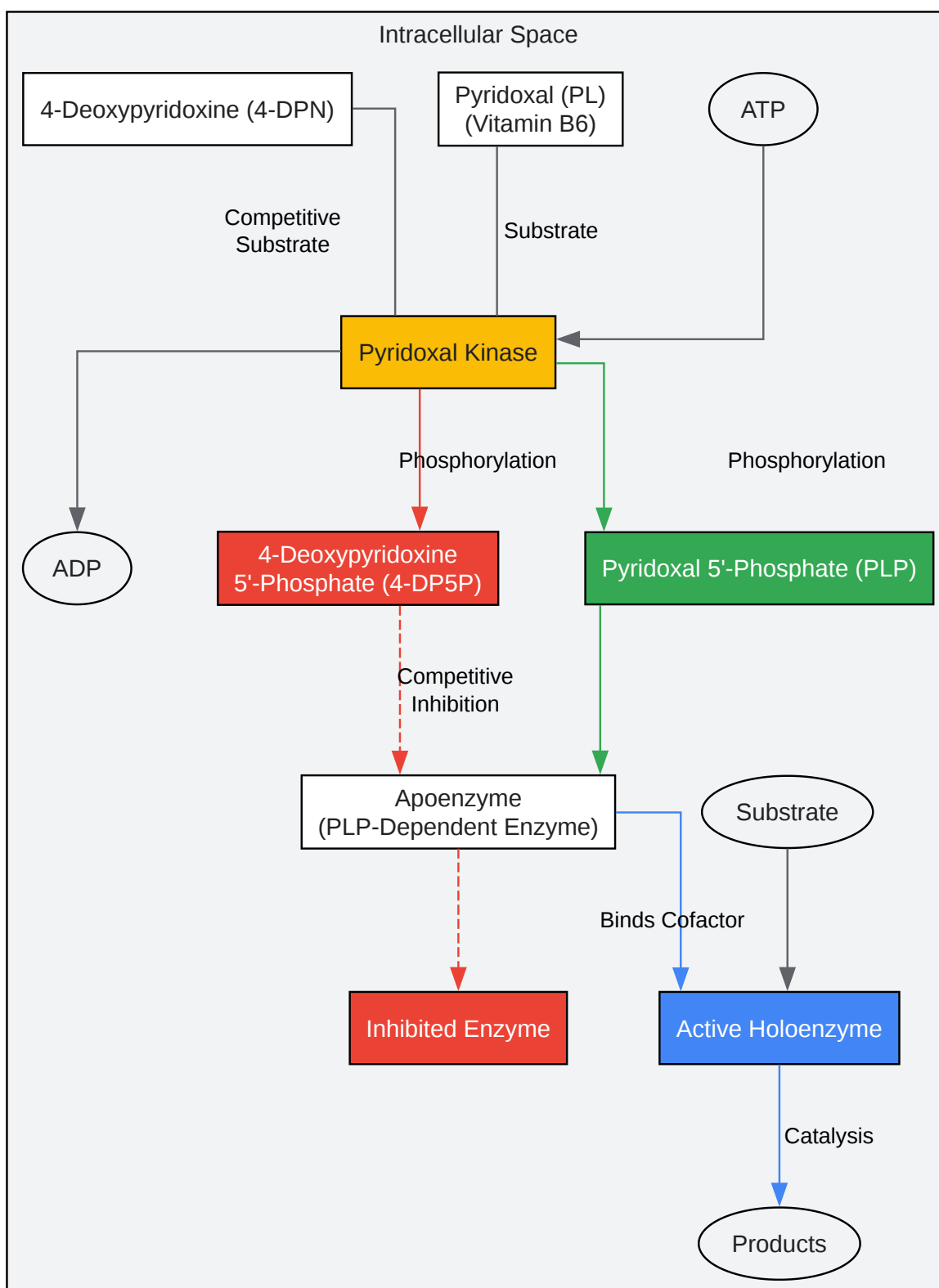
For Researchers, Scientists, and Drug Development Professionals

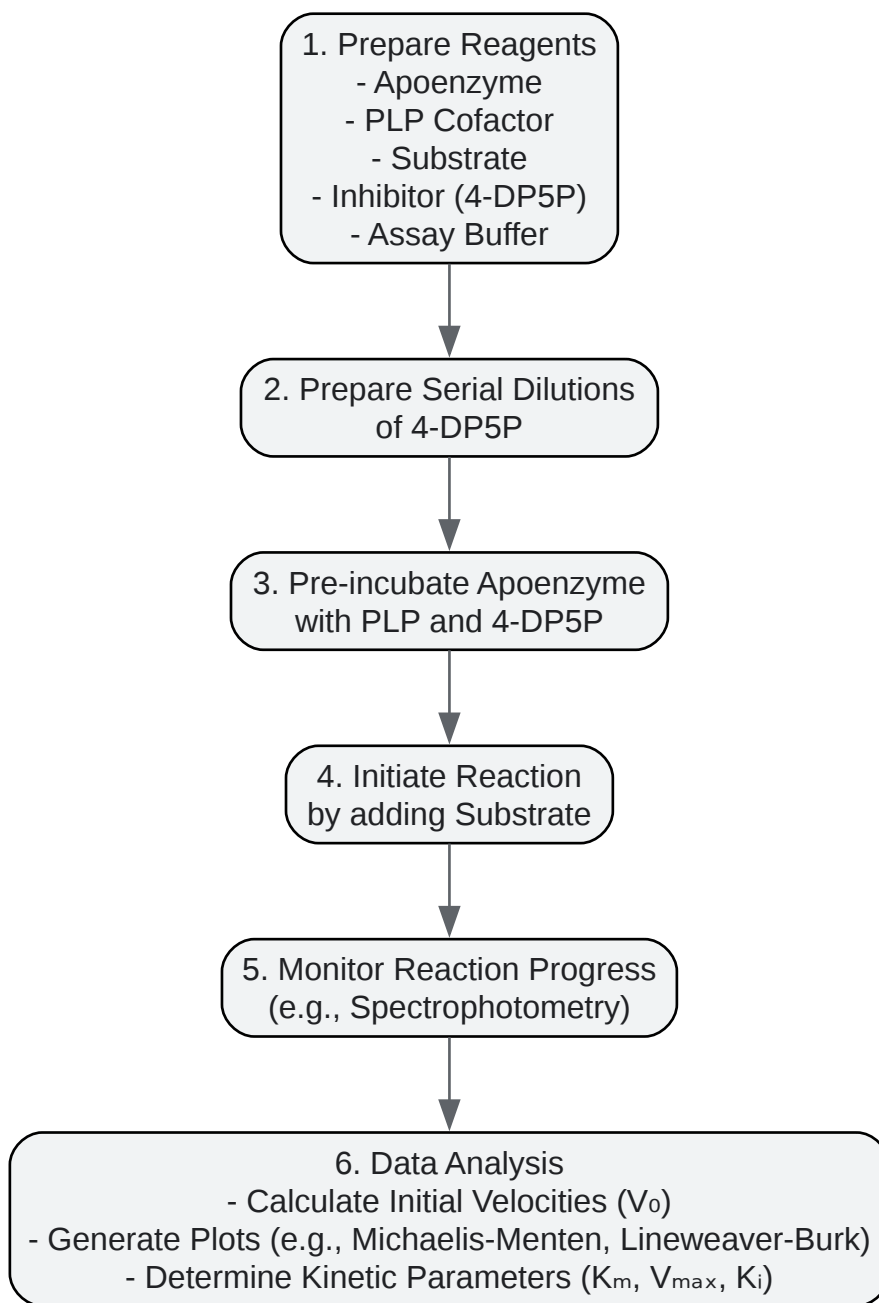
Introduction

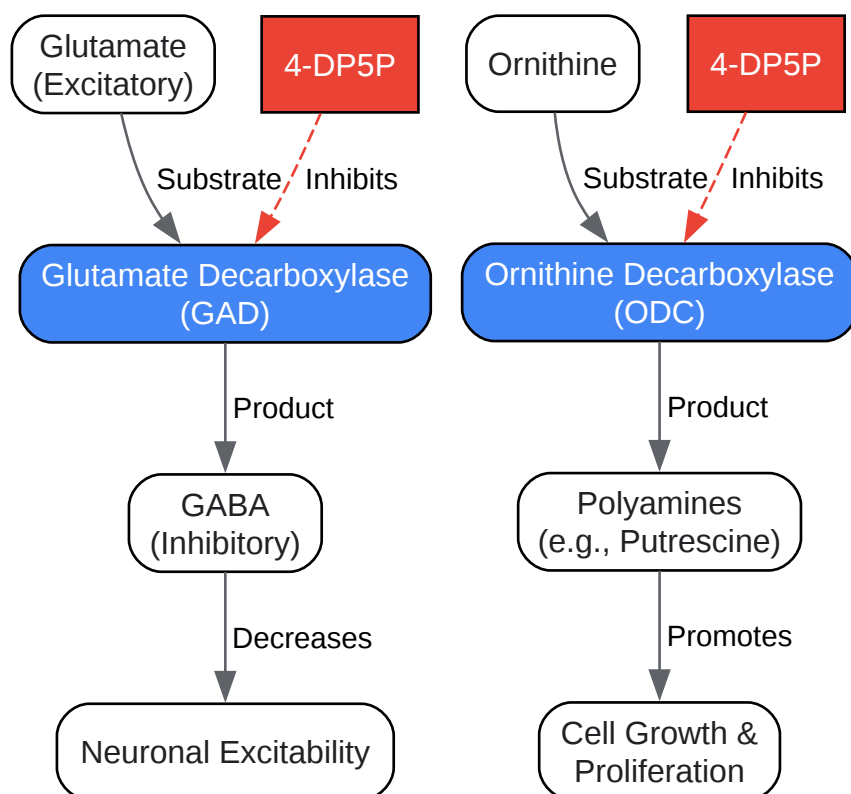
Pyridoxal 5'-phosphate (PLP), the active form of vitamin B6, is an essential cofactor for over 160 distinct enzymatic activities in the human body, playing a critical role in metabolic processes such as amino acid biosynthesis and degradation, and neurotransmitter synthesis. [1] The study of PLP-dependent enzymes is crucial for understanding cellular metabolism and for the development of novel therapeutics. [2] 4'-**Deoxypyridoxine** (4-DPN), a well-established vitamin B6 antagonist, serves as an invaluable tool for these investigations. [2][3] In vivo, 4-DPN is phosphorylated by pyridoxal kinase to its active form, 4'-**Deoxypyridoxine** 5'-phosphate (4-DP5P), which acts as a competitive inhibitor of PLP-dependent enzymes. [1][2][4] These application notes provide detailed protocols and data for utilizing **deoxypyridoxine** to study the kinetics of these vital enzymes.

Mechanism of Action

The inhibitory effect of **deoxypyridoxine** is contingent on its intracellular phosphorylation to 4-DP5P by pyridoxal kinase. [5] 4-DP5P is structurally similar to the natural cofactor, PLP, allowing it to bind to the cofactor-binding site of PLP-dependent apoenzymes. [1][4] However, 4-DP5P lacks the 4-formyl group that is essential for forming the Schiff base with substrates, a critical step in the catalytic cycle of most PLP-dependent enzymes. [1] By competitively binding to the apoenzyme, 4-DP5P prevents the formation of the active holoenzyme, thereby inhibiting its catalytic activity and allowing for the targeted disruption of specific metabolic pathways. [1][2]







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